

Unraveling the Environmental Journey of Tetrapropylene Glycol: A Technical Guide

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Compound of Interest

Compound Name: Tetrapropylene glycol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the environmental fate and biodegradability of **Tetrapropylene glycol** (TPG), a compound of interest in various industrial applications. Understanding its behavior in the environment is critical for accurate risk assessment and the development of sustainable practices. While specific experimental data for TPG is limited in publicly available literature, this guide synthesizes the existing information and leverages data from structurally similar propylene glycols to provide a comprehensive overview.

Executive Summary

Tetrapropylene glycol (CAS No. 24800-25-7) is a higher-order propylene glycol.[1][2][3][4][5][6][7][8][9] Based on available studies, TPG is classified as inherently biodegradable, meaning it is expected to be mineralized by microorganisms, but at a slower rate than substances classified as "readily biodegradable."[10][11][12] Its potential for bioaccumulation is low. While direct aquatic toxicity data for TPG is scarce, information on the closely related tripropylene glycol (TPG) suggests a low toxicity profile to aquatic organisms.[13] This guide will delve into the specifics of these parameters, present the available quantitative data, and outline the standard methodologies used to determine them.

Physicochemical Properties

A substance's environmental behavior is fundamentally linked to its physical and chemical properties.

Property	Value	Reference
CAS Number	24800-25-7	[1][2][3][4][7]
Molecular Formula	C12H26O5	[1][2][7]
Molecular Weight	250.33 g/mol	[1][2][7][8]
Boiling Point	348.9 °C (Predicted)	[2][4]
Density	1.033 g/cm ³ (Predicted)	[1][2][4]
Water Solubility	4.7 mg/L	[12]

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments.

Biodegradation

Biodegradation is a key process for the removal of organic substances from the environment. Studies have shown that the biodegradability of propylene glycols decreases as the number of oxypropylene units increases from one to four.[11][12] While propylene glycol, dipropylene glycol, and tripropylene glycol meet the criteria for "ready biodegradability," **tetrapropylene glycol** does not.[11] However, it is considered to be inherently biodegradable and is not expected to be persistent in aquatic or terrestrial environments.[10]

Substance	Biodegradability Classification	Biodegradation Half-Life (Ready Test)	Biodegradation Half-Life (Seawater)	Reference
Propylene Glycol	Readily Biodegradable	-	13.6 days	[11][14]
Dipropylene Glycol	Readily Biodegradable	-	-	[11][15]
Tripropylene Glycol	Readily Biodegradable	-	-	[10][11][16]
Tetrapropylene Glycol	Inherently Biodegradable	-	-	[10][11]
PPG 2700	Not Readily Biodegradable	33.2 days	410 days	[11][12]

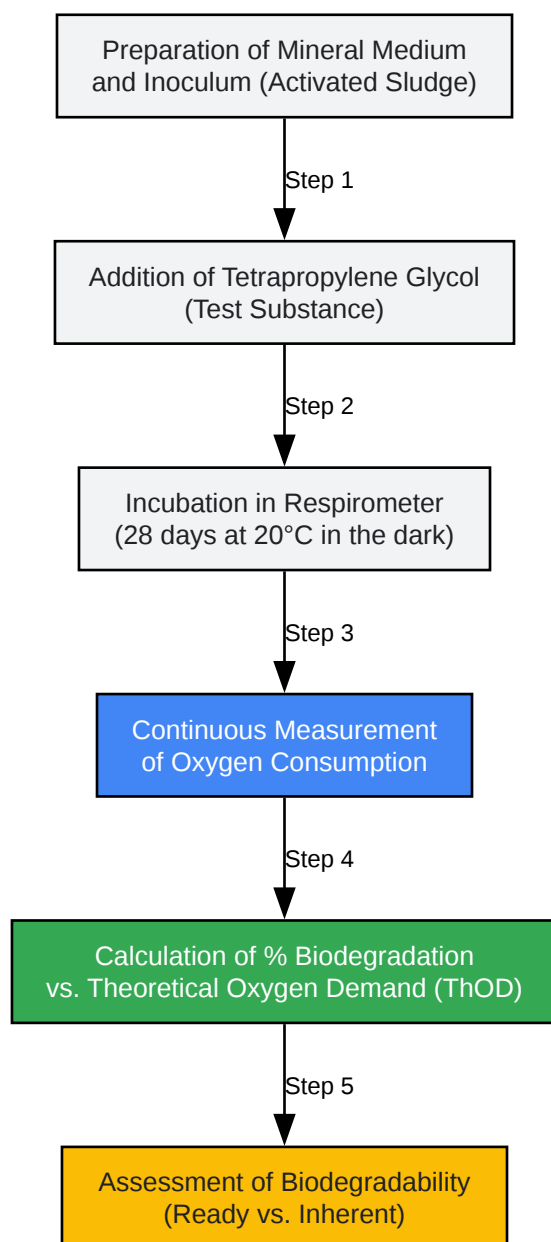
Note: Specific half-life data for TPG was not available in the cited sources. The trend of decreasing biodegradability with increasing chain length is highlighted.

A standardized test for assessing ready biodegradability is the OECD 301F Manometric Respirometry Test.

The OECD Guideline 301F is a fundamental procedure for assessing the ready biodegradability of chemical substances.

- **Preparation of Inoculum:** The test utilizes a mixed population of microorganisms from a source like activated sludge from a domestic wastewater treatment plant.
- **Test Setup:** The test substance is added to a mineral medium inoculated with the microorganisms. The concentration of the test substance is typically set to provide a theoretical oxygen demand (ThOD) of 50-100 mg/L.
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (e.g., 20°C) for 28 days.

- **Measurement:** The consumption of oxygen by the microbial population is measured over time using a manometric respirometer. This consumption is a direct measure of the biodegradation of the test substance.
- **Data Analysis:** The percentage of biodegradation is calculated by comparing the measured oxygen consumption to the theoretical oxygen demand of the substance. A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.



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Workflow for OECD 301F Biodegradability Test.

Environmental Distribution

Due to its very low vapor pressure, **Tetrapropylene glycol** is not expected to partition significantly into the atmosphere. Its water solubility suggests that in aquatic environments, it will primarily remain in the water column.

Bioaccumulation

The potential for a substance to bioaccumulate is often estimated by its octanol-water partition coefficient (Log Kow). While a measured Log Kow for TPG was not found, the low Log Kow values for other propylene glycols and their high water solubility suggest a very low potential for bioaccumulation and biomagnification in both aquatic and terrestrial organisms.[\[10\]](#)

Ecotoxicity

Ecotoxicity studies evaluate the potential for a substance to cause harm to aquatic and terrestrial organisms.

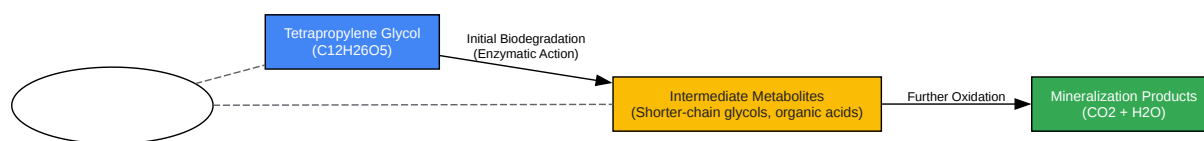
Aquatic Toxicity

Direct experimental data on the aquatic toxicity of **Tetrapropylene glycol** is not readily available. However, data for the structurally similar Tripropylene glycol indicate a very low order of toxicity to aquatic organisms.

Organism	Test Type	Endpoint	Value (mg/L)	Reference
Fish	Acute	LC50	> 1,000	[13]
Daphnia	Acute	EC50	> 1,000	[13]
Algae	Acute	EC50	> 1,000	[13]
Daphnia	Chronic	NOEC	> 1,000	[13]

LC50: Lethal concentration for 50% of the test population. EC50: Effect concentration for 50% of the test population. NOEC: No Observed Effect Concentration.

Given the structural similarities and the trend of low aquatic toxicity among propylene glycols, it is anticipated that **Tetrapropylene glycol** would also exhibit a low toxicity profile.[14][17]



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*Conceptual Biodegradation Pathway of **Tetrapropylene Glycol**.*

Conclusion

In summary, while there are data gaps in the environmental profile of **Tetrapropylene glycol**, the available information and data from close structural analogues allow for a reasoned assessment. TPG is an inherently biodegradable substance with a low potential for bioaccumulation. It is expected to exhibit low toxicity to aquatic organisms. Its environmental persistence is not anticipated to be a concern. For professionals in research and drug development, this profile suggests that while its slower biodegradation rate should be noted, its overall environmental risk profile is likely to be low. Further empirical studies on TPG would be beneficial to fully substantiate these conclusions.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. Tetrapropylene glycol | 24800-25-7 [chemicalbook.com]
- 3. chemwhat.com [chemwhat.com]
- 4. Tetrapropylene glycol | CAS#:24800-25-7 | Chemsrce [chemsrc.com]

- 5. SID 135048620 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Tetrapropylene glycol CAS#: 24800-25-7 [amp.chemicalbook.com]
- 7. Tetrapropylene glycol CAS#: 24800-25-7 [m.chemicalbook.com]
- 8. Tetrapropylene glycol | C₁₂H₂₆O₅ | CID 91234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Page loading... [wap.guidechem.com]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. Biodegradability relationships among propylene glycol substances in the organization for Economic Cooperation and Development ready- and seawater biodegradability tests | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 14. Propylene glycol - Wikipedia [en.wikipedia.org]
- 15. epa.gov [epa.gov]
- 16. epa.gov [epa.gov]
- 17. Fate, effects and potential environmental risks of ethylene glycol: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
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